

An In-depth Technical Guide to the Physical Properties of Undecane (C11H24) Isomers

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Compound of Interest

Compound Name: *5-Ethyl-2,2-dimethylheptane*

Cat. No.: *B14552282*

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Undecane (C11H24) is an acyclic alkane with 159 structural isomers.^[1] As nonpolar hydrocarbons, the isomers of undecane exhibit a range of physicochemical properties that are primarily dictated by the degree and nature of their branching. While generally considered to be of low biological reactivity, their properties as solvents and components of complex hydrocarbon mixtures are of significant interest in various industrial and research applications. This guide provides a comprehensive overview of the known physical properties of a selection of undecane isomers, detailed experimental protocols for their characterization, and a logical workflow for these experimental procedures.

The structural variations among the isomers of undecane lead to significant differences in their physical properties. Generally, increased branching disrupts the intermolecular van der Waals forces, resulting in lower boiling points compared to the linear n-undecane. Molecular symmetry also plays a role, with more symmetrical isomers often exhibiting higher melting points.^[1]

Quantitative Data Summary

The following table summarizes the available quantitative data for n-undecane and a selection of its branched isomers.

| Isomer Name | CAS Number | Boiling Point (°C) | Melting Point (°C) | Density (g/cm³ at 20°C) | Refractive Index (n ₂₀ /D) |
|------------------------|------------|------------------------|---------------------------|-------------------------|---------------------------------------|
| n-Undecane | 1120-21-4 | 196[2][3] | -26[2][3] | 0.740[2] | 1.417[3] |
| 2-Methyldecan e | 6975-98-0 | 189.3[1] | - | 0.737[1] | 1.424[4] |
| 3-Methyldecan e | 13151-34-3 | 188.1 - 190[1] [5] | -92.9[1][6] | 0.742[1] | 1.4163 - 1.417[1][6][7] |
| 4-Methyldecan e | 2847-72-5 | 187.4 - 188.7[1][8] | - | 0.741[1] | 1.417[8] |
| 5-Methyldecan e | 13151-35-4 | 186.1[9] | -57.06 (est.) [9][10] | 0.742[9] | 1.4158 - 1.417[9][10] |
| 2,3-Dimethylnona ne | 2884-06-2 | 186 - 186.9[11][12] | -57.06 (est.) [12][13] | 0.7438[1][12] | 1.416 - 1.4177[11] [12] |

Note: Some data points are estimated and should be treated with caution. The availability of experimental data for all 159 isomers is limited.[1]

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the physicochemical properties of undecane isomers.

Determination of Boiling Point

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[6] For a pure compound, the boiling point is a characteristic physical property.[6]

Methodology (Micro-Reflux Method):[\[7\]](#)

- Sample Preparation: Place approximately 0.5 mL of the liquid undecane isomer into a small test tube. Add a small magnetic stir bar to ensure smooth boiling.[\[7\]](#)
- Apparatus Setup: Clamp the test tube in a heating block equipped with a magnetic stirrer. Insert a thermometer into the test tube, ensuring the thermometer bulb is positioned in the vapor phase just above the liquid surface to accurately measure the temperature of the condensing vapor.[\[7\]](#)
- Heating: Turn on the stirrer to begin gentle mixing. Heat the block at a controlled rate.[\[7\]](#)
- Observation: Observe the sample until it begins to boil and a ring of condensing vapor (reflux) is visible on the walls of the test tube. The thermometer bulb should be at the level of this reflux ring.[\[7\]](#)
- Boiling Point Determination: Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is recorded as the boiling point of the liquid.[\[7\]](#) It's important not to heat the sample so strongly that it boils away.[\[5\]](#)

Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it transitions from the solid to the liquid phase. Pure crystalline compounds typically melt over a narrow temperature range and this property is a key criterion for purity and identification.[\[14\]](#)

Methodology (Capillary Method):[\[10\]](#)[\[14\]](#)

- Sample Preparation: Ensure the solid undecane isomer is dry and finely powdered. Press the open end of a capillary tube (sealed at one end) into the powder, trapping a small amount of the sample. Tap the sealed end of the tube on a hard surface to pack the sample down to a height of 2-3 mm.[\[14\]](#)
- Apparatus Setup: Place the packed capillary tube into a melting point apparatus, which consists of a heated block with a viewing lens or digital camera.[\[10\]](#)

- Heating: If the approximate melting point is unknown, a rapid heating rate can be used for an initial determination.[15] For an accurate measurement, a second, fresh sample should be heated rapidly to about 15-20°C below the approximate melting point, and then the heating rate should be slowed to 1-2°C per minute.[1]
- Observation and Melting Point Range Determination: Record the temperature at which the first drop of liquid is observed. This is the beginning of the melting range. Continue heating slowly and record the temperature at which the entire sample has turned into a clear liquid. This is the end of the melting range. The melting point is reported as this range.[14][16]

Determination of Density

Principle: Density is an intrinsic physical property of a substance, defined as its mass per unit volume.[17]

Methodology (Pycnometer Method):[1]

- Pycnometer Calibration: Thoroughly clean and dry a pycnometer (a small glass flask with a precise, known volume). Weigh the empty pycnometer on an analytical balance. Fill the pycnometer with a reference liquid of known density, such as deionized water, at a specific, constant temperature. Weigh the filled pycnometer. The exact volume of the pycnometer can be calculated from the mass and known density of the reference liquid.[1]
- Sample Measurement: Empty and dry the pycnometer. Fill it with the liquid undecane isomer at the same constant temperature used for calibration.[1]
- Weighing: Weigh the pycnometer containing the undecane isomer.[1]
- Calculation: Determine the mass of the undecane isomer by subtracting the mass of the empty pycnometer. Calculate the density by dividing the mass of the isomer by the calibrated volume of the pycnometer.[1]

Determination of Refractive Index

Principle: The refractive index of a medium is a dimensionless number that describes how fast light travels through that material. It is defined as the ratio of the speed of light in a vacuum to

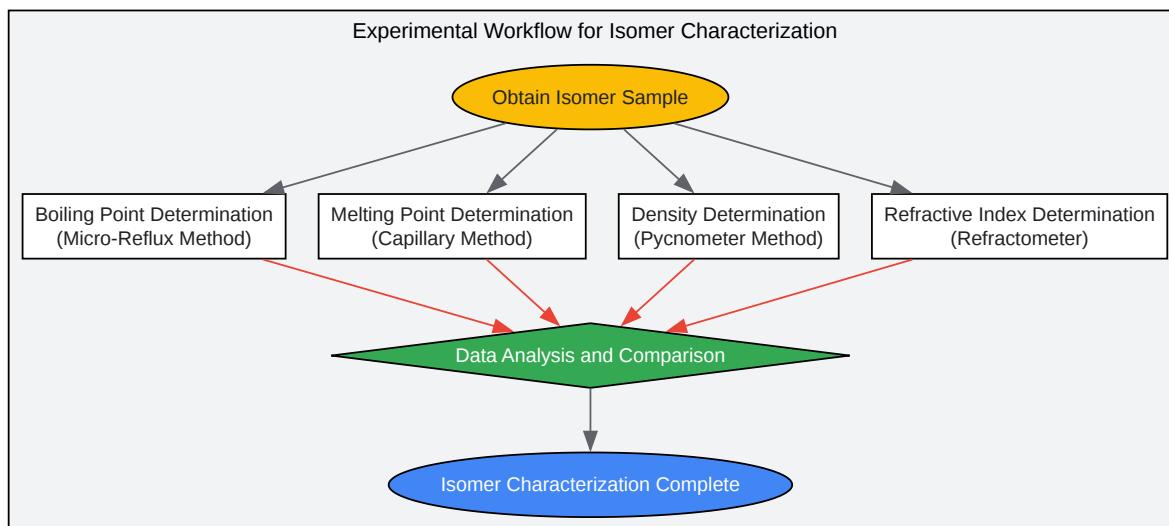
the phase velocity of light in the medium.[8] It is a characteristic property of a substance and is dependent on temperature and the wavelength of light.[8]

Methodology (Abbe Refractometer):

- Apparatus Setup: Turn on the Abbe refractometer and the associated light source. Ensure the prisms are clean and dry.
- Calibration: Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of the liquid undecane isomer onto the surface of the lower prism.
- Measurement: Close the prisms. Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. Record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates a typical workflow for the characterization of an unknown undecane isomer.



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Experimental workflow for isomer characterization.

Conclusion

The 159 isomers of undecane represent a diverse set of structures with a corresponding range of physical properties.^[1] Understanding these properties is crucial for their application in various scientific and industrial fields. The experimental protocols outlined in this guide provide a foundation for the accurate characterization of these compounds. While a comprehensive dataset for all isomers is not currently available, the provided data for a selection of isomers illustrates the fundamental structure-property relationships that govern this class of molecules.

[\[1\]](#)

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